

Application Notes and Protocols: BAY 38-7271 in [³⁵S]GTPyS Binding Assays

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: BAY 38-7271

CAS No.: 212188-60-8

Cat. No.: B1667812

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Introduction

BAY 38-7271 is a potent, non-classical cannabinoid receptor agonist with high affinity for both the cannabinoid receptor type 1 (CB1) and type 2 (CB2).^{[1][2]} Developed by Bayer AG, it has demonstrated significant analgesic and neuroprotective effects in preclinical studies, making it a valuable research tool for investigating the endocannabinoid system.^{[1][3]} The [³⁵S]GTPyS binding assay is a functional biochemical technique used to measure the activation of G protein-coupled receptors (GPCRs), such as CB1 and CB2 receptors. This assay quantifies the binding of the non-hydrolyzable GTP analog, [³⁵S]GTPyS, to the G α subunit of heterotrimeric G proteins upon receptor activation by an agonist. It serves as a direct measure of G protein activation and is a crucial tool for characterizing the potency and efficacy of cannabinoid receptor ligands like **BAY 38-7271**.

Data Presentation

The following table summarizes the quantitative data for **BAY 38-7271**, providing a clear comparison of its binding affinity at human cannabinoid receptors. While specific EC50 and

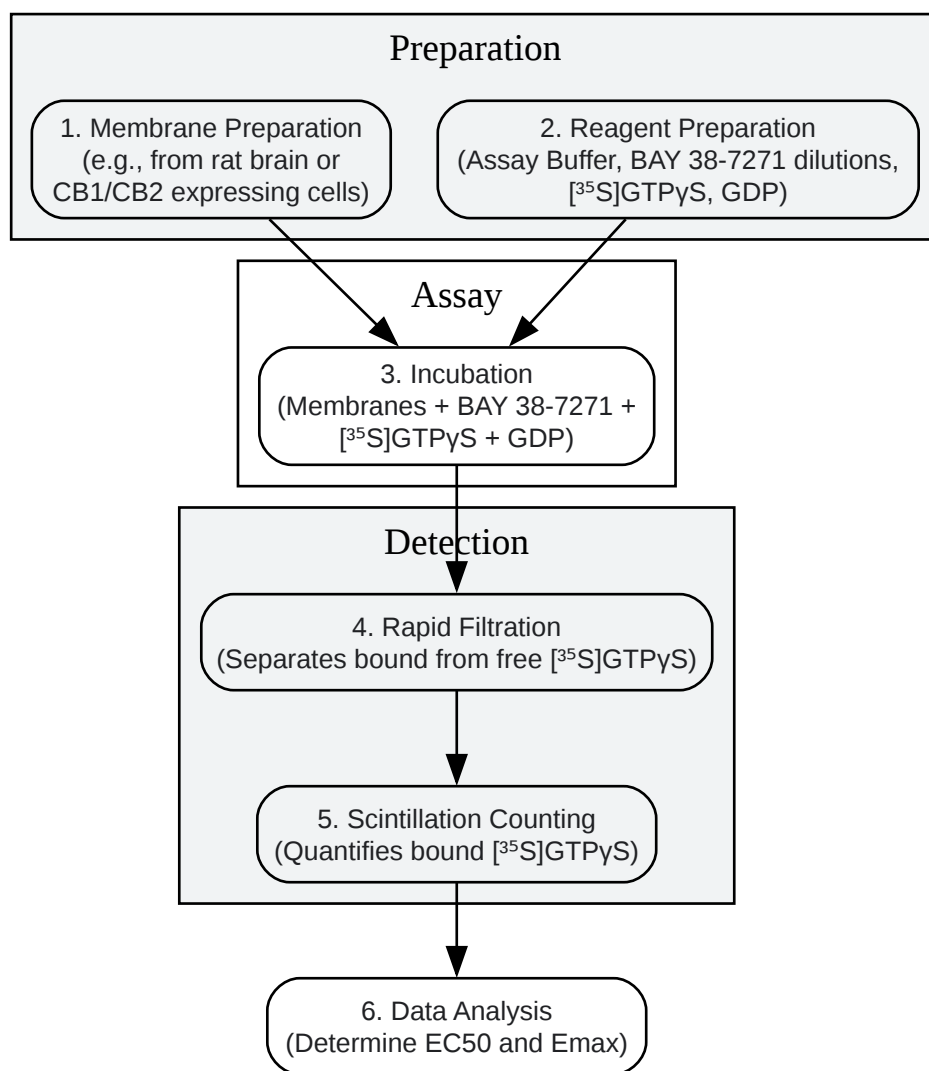
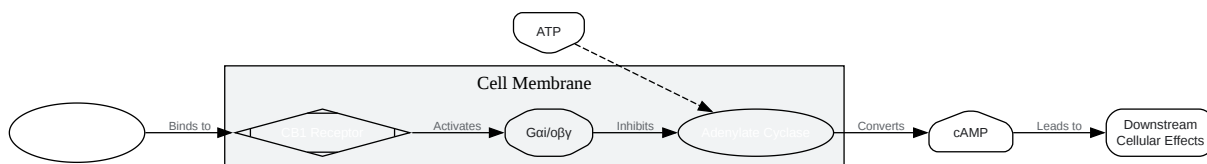
Emax values from [³⁵S]GTPyS binding assays are not readily available in the public domain, the provided Ki values from radioligand binding assays are indicative of its high potency. **BAY 38-7271** is characterized as a full agonist, suggesting an Emax comparable to other potent, full cannabinoid agonists.[1]

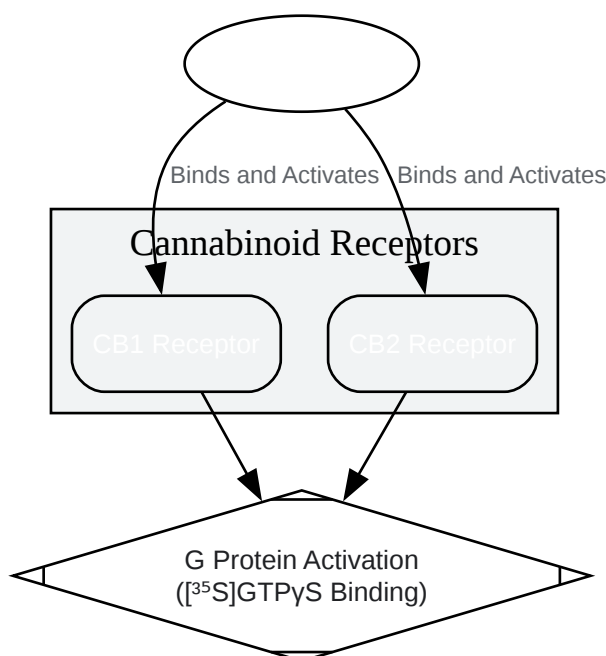
Compound	Receptor	Parameter	Value (nM)
BAY 38-7271	Human CB1	Ki	1.85 - 2.91
BAY 38-7271	Human CB2	Ki	4.24 - 5.96

Note: Ki values represent the inhibition constant and are a measure of the binding affinity of a ligand to a receptor. A lower Ki value indicates a higher binding affinity. The range of values is derived from multiple reported studies.[1][2][4]

Signaling Pathway and Experimental Workflow

To facilitate a deeper understanding of the experimental process, the following diagrams illustrate the CB1 receptor signaling pathway and the general workflow of the [³⁵S]GTPyS binding assay.





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References

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- [3. BAY 38-7271: a novel highly selective and highly potent cannabinoid receptor agonist for the treatment of traumatic brain injury - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
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